

Stability and proper storage conditions for trans-1-Cinnamylpiperazine

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Compound of Interest

Compound Name: *trans-1-Cinnamylpiperazine*

Cat. No.: *B154354*

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Technical Support Center: trans-1-Cinnamylpiperazine

This technical support center provides guidance on the stability and proper storage of **trans-1-Cinnamylpiperazine** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **trans-1-Cinnamylpiperazine**?

A1: For long-term storage, it is recommended to store solid **trans-1-Cinnamylpiperazine** in a refrigerator at 2-8°C.[1][2] Some suppliers also indicate that room temperature storage is acceptable for shorter periods.[3] For optimal stability, especially for analytical standards or long-term research samples, refrigeration is the preferred condition. The compound should be stored under an inert atmosphere.

Q2: How should I store solutions of **trans-1-Cinnamylpiperazine**?

A2: Solutions of **trans-1-Cinnamylpiperazine** are expected to be less stable than the solid form. It is recommended to prepare solutions fresh for each experiment. If storage is necessary, solutions should be stored at -20°C or -80°C in airtight vials, protected from light. The choice of solvent can also impact stability; aprotic solvents are generally preferred to minimize potential reactions.

Q3: What is the appearance of **trans-1-Cinnamylpiperazine** and what if my product looks different?

A3: **trans-1-Cinnamylpiperazine** is typically a pale yellow solid or a clear colorless to yellow liquid.^{[1][4][5]} If your product appears significantly different (e.g., dark brown, black, or tar-like), it may indicate degradation or impurities. In such cases, it is advisable to assess the purity of the compound before use.

Q4: Is **trans-1-Cinnamylpiperazine** sensitive to light or air?

A4: While specific data on light and air sensitivity for **trans-1-Cinnamylpiperazine** is limited, it is good laboratory practice to protect it from light and store it under an inert atmosphere, especially for long-term storage or when in solution.^[2] Piperazine derivatives can be susceptible to oxidation.

Q5: What are the known incompatibilities for **trans-1-Cinnamylpiperazine**?

A5: Avoid strong oxidizing agents, as they can react with the piperazine moiety. Also, be mindful of the basic nature of the piperazine nitrogen atoms, which can react with acids.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of the compound due to improper storage.	Verify the storage conditions. If stored improperly, consider using a fresh batch of the compound. Run a purity check (e.g., by HPLC or NMR) on the existing stock.
Contamination of the sample.	Use clean spatulas and glassware. Ensure the solvent is pure and dry.	
Change in physical appearance (color, texture)	Degradation of the compound.	Discard the product if significant degradation is suspected. It is recommended to purchase a new batch.
Absorption of moisture.	Store the compound in a desiccator, especially if it is hygroscopic.	
Low purity observed by analysis	Instability in solution.	Prepare solutions fresh before use. If solutions need to be stored, aliquot and store at -80°C and minimize freeze-thaw cycles.
Impurities from synthesis.	Re-purify the compound if possible (e.g., by chromatography or recrystallization) or obtain a new batch from a reputable supplier.	

Stability and Physicochemical Data

The following tables summarize the available data for **trans-1-Cinnamylpiperazine**.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	87179-40-6	[1][3][6]
Molecular Formula	C13H18N2	[1][7]
Molecular Weight	202.3 g/mol	[1][3][7]
Appearance	Pale Yellow Solid / Clear colorless to yellow liquid	[1][4][5]
Melting Point	39-44 °C	[2][4][5]
Boiling Point	129 °C @ 1 mm Hg	[2][4][5]
Density	0.989 g/mL at 25 °C	[2][4][5]

Table 2: Recommended Storage Conditions

Condition	Temperature	Atmosphere	Light	Duration
Solid (Long-term)	2-8°C (Refrigerator)	Inert (e.g., Argon, Nitrogen)	Protected from light	Months to Years
Solid (Short-term)	Room Temperature	Inert	Protected from light	Weeks to Months
Solution	-20°C to -80°C	Inert	Protected from light	Days to Weeks

Experimental Protocols

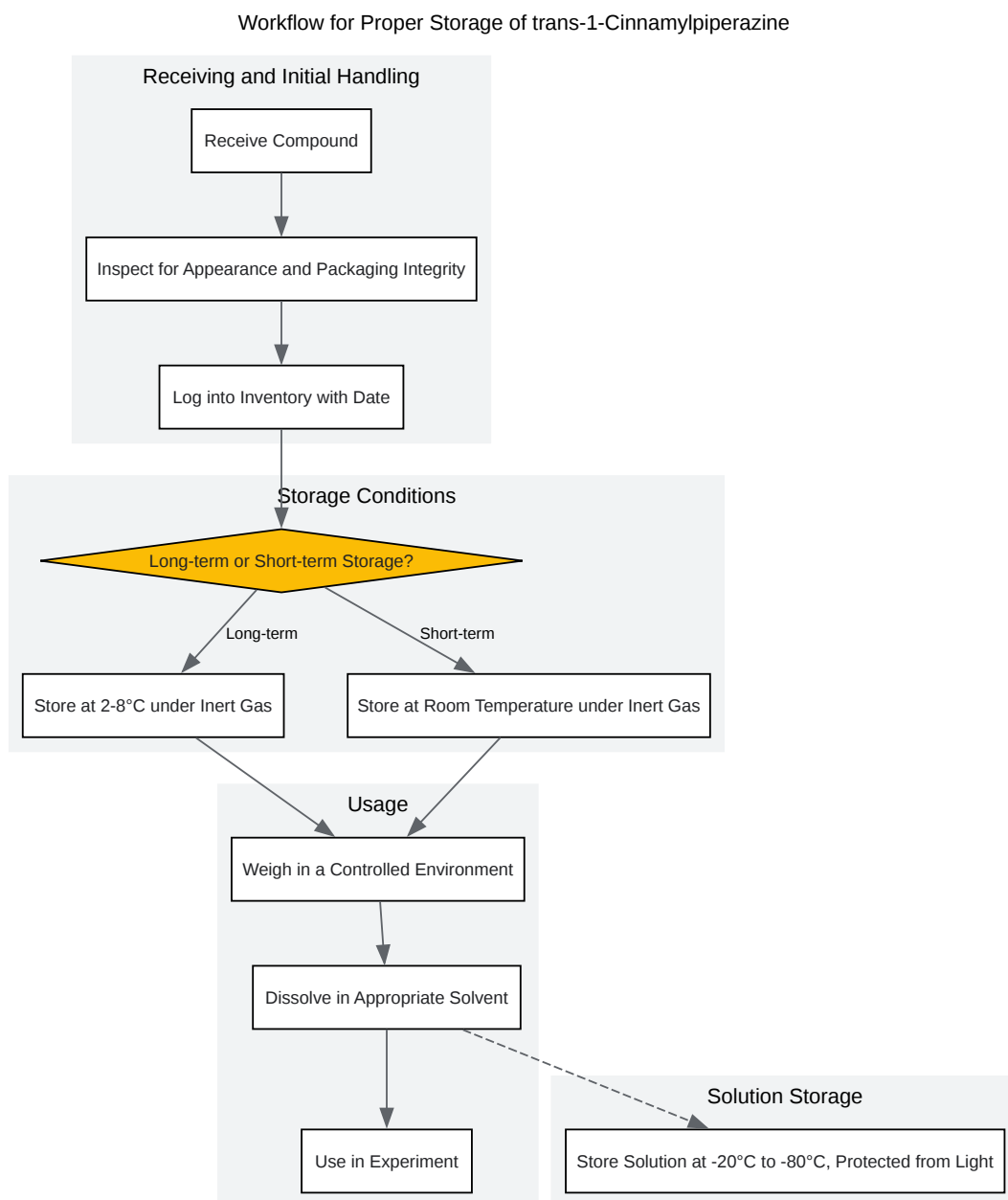
Protocol 1: General Procedure for Assessing the Stability of **trans-1-Cinnamylpiperazine** in Solution

This protocol provides a general framework for evaluating the stability of **trans-1-Cinnamylpiperazine** in a specific solvent system.

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **trans-1-Cinnamylpiperazine**.

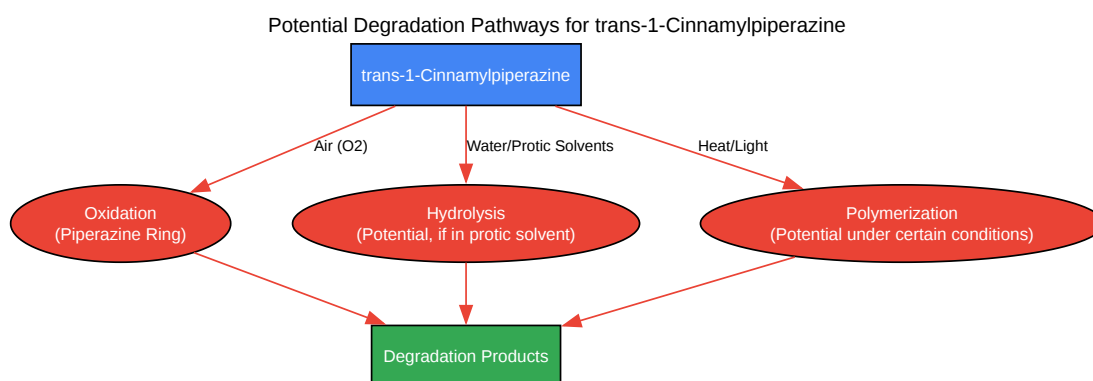
- Dissolve it in the desired solvent (e.g., DMSO, Ethanol) to a specific concentration (e.g., 10 mM).
- Initial Analysis (T=0):
 - Immediately after preparation, analyze the stock solution using a suitable analytical method (e.g., HPLC-UV, LC-MS) to determine the initial purity and concentration. This will serve as the baseline.
- Storage Conditions:
 - Aliquot the stock solution into several vials to avoid repeated freeze-thaw cycles.
 - Store the vials under different conditions to be tested (e.g., room temperature, 4°C, -20°C, protected from light, exposed to light).
- Time-Point Analysis:
 - At predetermined time points (e.g., 24h, 48h, 1 week, 1 month), retrieve a vial from each storage condition.
 - Allow the solution to come to room temperature before analysis.
 - Analyze the sample using the same analytical method as the initial analysis.
- Data Analysis:
 - Compare the purity and concentration of the stored samples to the initial (T=0) sample.
 - Calculate the percentage of degradation over time for each condition.
 - Identify any new peaks in the chromatogram, which may correspond to degradation products.

Visualizations



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Caption: Workflow for handling and storage of **trans-1-Cinnamylpiperazine**.



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Caption: Potential degradation pathways for **trans-1-Cinnamylpiperazine**.

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- To cite this document: BenchChem. [Stability and proper storage conditions for trans-1-Cinnamylpiperazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154354#stability-and-proper-storage-conditions-for-trans-1-cinnamylpiperazine]

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